

4-Butylphenol-d5: A Comprehensive Health and Safety Guide for Researchers

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Compound of Interest

Compound Name: 4-Butylphenol-d5

Cat. No.: B15622591

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the health and safety data currently understood for **4-Butylphenol-d5** (CAS No: 1219795-04-6). Given the limited direct experimental data on the deuterated form, this document extensively leverages data from its non-deuterated analogue, 4-tert-butylphenol (CAS No: 98-54-4), to infer potential hazards and safety protocols. **4-Butylphenol-d5** is primarily utilized as a stable isotope-labeled internal standard in pharmacokinetic and metabolic studies. Its utility lies in its ability to be distinguished from the endogenous or administered non-labeled compound by mass spectrometry, allowing for precise quantification in biological matrices.

Core Safety and Handling

Immediate medical attention is required for any significant exposure. In case of eye contact, rinse immediately with plenty of water for at least 15 minutes. For skin contact, wash off immediately with plenty of water for at least 15 minutes. If inhaled, move the person to fresh air. If swallowed, do NOT induce vomiting.^[1]

Protective measures are paramount when handling this compound. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab

coat.[2][3] All handling should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhalation of dust or vapors.[2][4]

For storage, keep the container tightly closed in a dry, cool, and well-ventilated place.[2] In case of a spill, sweep up the solid material, avoiding dust formation, and place it in a suitable, closed container for disposal.[3]

Physicochemical Properties

Understanding the physical and chemical properties of **4-Butylphenol-d5** is crucial for its safe handling and use in experimental settings. The data presented in the table below is a combination of information available for the deuterated compound and its non-deuterated counterpart, 4-tert-butylphenol.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₉ D ₅ O	[5]
Molecular Weight	155.26 g/mol	
Appearance	White to off-white solid	
Melting Point	96 - 100 °C	
Boiling Point	236 - 238 °C	
Flash Point	113 °C	
Water Solubility	Low	[4][5]
LogP	3.29	[2]

Toxicological Data

The toxicological profile of **4-Butylphenol-d5** is inferred from studies on 4-tert-butylphenol. These studies indicate that the compound can cause skin and eye irritation and may have other systemic effects.

Acute Toxicity

Test	Species	Route	Result	Reference
LD50	Rat	Oral	> 2,000 mg/kg	[6] [7]
LD50	Rabbit	Dermal	2,288 mg/kg	
LC50	Rat	Inhalation	No data available	
Skin Irritation	Rabbit	Dermal	Moderate skin irritation	[6]
Eye Irritation	Rabbit	Ocular	Severe eye damage	[6] [8]

Chronic Toxicity and Other Health Effects

Prolonged or repeated exposure to 4-tert-butylphenol may have effects on the liver, spleen, thyroid, and nervous system.[\[5\]](#) It is also suspected of damaging fertility.[\[6\]](#)[\[7\]](#)[\[8\]](#)

Ecotoxicity

4-tert-butylphenol is considered toxic to aquatic life with long-lasting effects.[\[7\]](#)[\[8\]](#)

Test	Species	Duration	Result (EC50/LC50)	Reference
Acute Immobilisation	Daphnia magna (Water flea)	48 hours	4.8 mg/L	[9]
Growth Inhibition	Pseudokirchnerie lla subcapitata (Green algae)	72 hours	14 mg/L	
Acute Toxicity	Pimephales promelas (Fathead minnow)	96 hours	5.1 mg/L	

Experimental Protocols

Detailed methodologies for key toxicological and analytical experiments are crucial for the reproducibility and validation of safety data.

Acute Oral Toxicity (Adapted from OECD Guideline 401)

This test provides information on health hazards likely to arise from a single oral exposure to a substance.

- **Test Animals:** Healthy, young adult rats of a single sex are used. They are fasted overnight before dosing.[\[10\]](#)
- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube. An aqueous solution is preferred, but a solution in oil (e.g., corn oil) can be used if necessary. The volume should not exceed 1 ml/100 g of body weight.[\[10\]](#)
- **Observation Period:** Animals are observed for 14 days. Observations include changes in skin, fur, eyes, and mucous membranes, as well as respiratory, circulatory, autonomic, and central nervous system effects.[\[10\]](#)
- **Data Analysis:** The LD50 is calculated, which is the statistically derived single dose of a substance that can be expected to cause death in 50% of the animals.

Dermal Irritation (Adapted from OECD Guideline 404)

This test assesses the potential of a substance to cause skin irritation.

- **Test Animal:** The albino rabbit is the preferred species.[\[1\]](#)
- **Application:** A small area of the animal's back is clipped free of fur. 0.5 g of the solid test substance, moistened with a small amount of water, is applied to the skin and covered with a gauze patch.[\[1\]](#)
- **Exposure and Observation:** The exposure duration is 4 hours. After removal of the patch, the skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours, and up to 14 days.[\[1\]](#)
- **Scoring:** The severity of the skin reactions is scored numerically to determine the irritation potential.

Eye Irritation (Adapted from OECD Guideline 405)

This test evaluates the potential of a substance to cause eye irritation or damage.

- Test Animal: Albino rabbits are used.[\[11\]](#)
- Application: A single dose of the test substance (0.1 mL of liquid or 0.1 g of solid) is instilled into the conjunctival sac of one eye. The other eye serves as a control.[\[11\]](#)
- Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are evaluated for any lesions.[\[11\]](#)
- Scoring: The ocular reactions are scored to classify the irritancy of the substance.

High-Performance Liquid Chromatography (HPLC) for Analysis

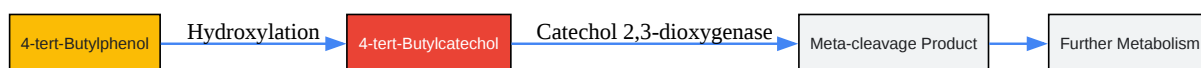
HPLC is a common technique for the quantification of phenolic compounds in various matrices.

- Sample Preparation: For biological samples like urine, an enzymatic hydrolysis step using β -glucuronidase/sulfatase is often required to measure the total concentration (free and conjugated forms). This is followed by a solid-phase extraction (SPE) or liquid-liquid extraction (LLE) to clean up and concentrate the analyte.[\[12\]](#)
- Chromatographic Conditions:
 - Column: A reversed-phase C18 column is typically used.[\[13\]](#)
 - Mobile Phase: A gradient elution with a mixture of an aqueous solvent (e.g., water with 0.1% formic acid) and an organic solvent (e.g., acetonitrile or methanol) is common.[\[13\]](#)
 - Flow Rate: A constant flow rate, for example, 0.5 mL/min, is maintained.[\[13\]](#)
 - Detection: A UV-Vis Diode Array Detector (DAD) is frequently used, with monitoring at wavelengths such as 210, 280, and 360 nm.[\[13\]](#)
- Quantification: The concentration of the analyte is determined by comparing its peak area to that of a calibration curve prepared with known concentrations of a standard.

Visualizations

Metabolic Pathway of 4-tert-Butylphenol

The metabolism of 4-tert-butylphenol in certain microorganisms has been studied, providing insights into its biotransformation. The proposed pathway involves an initial hydroxylation followed by ring cleavage.[14][15]

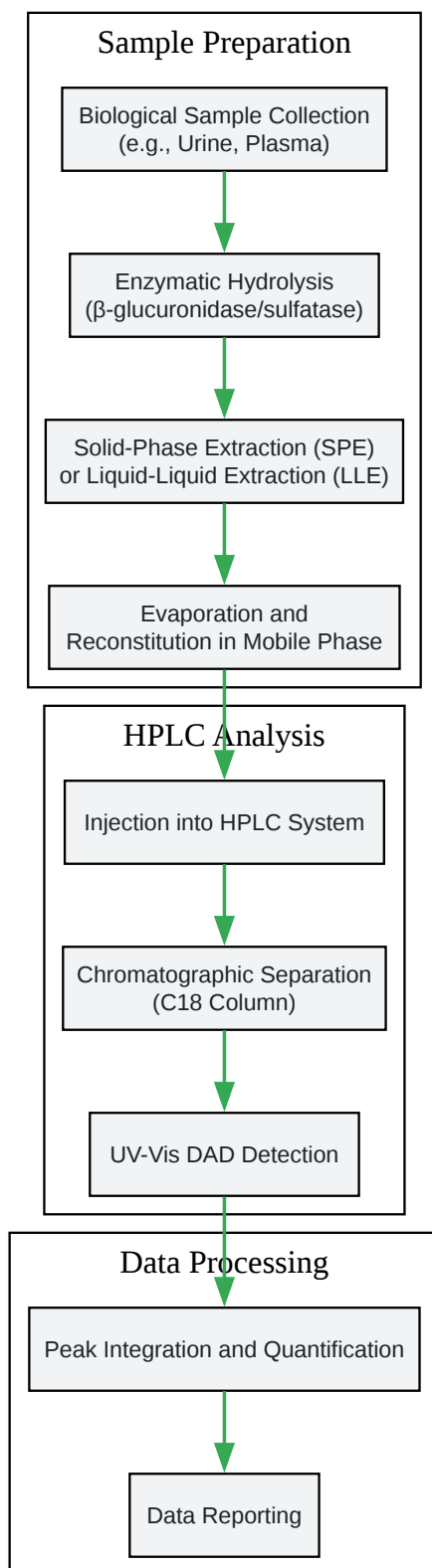


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Proposed metabolic pathway of 4-tert-butylphenol.

General Experimental Workflow for HPLC Analysis

The following diagram illustrates a typical workflow for the analysis of **4-Butylphenol-d5** in biological samples using HPLC.

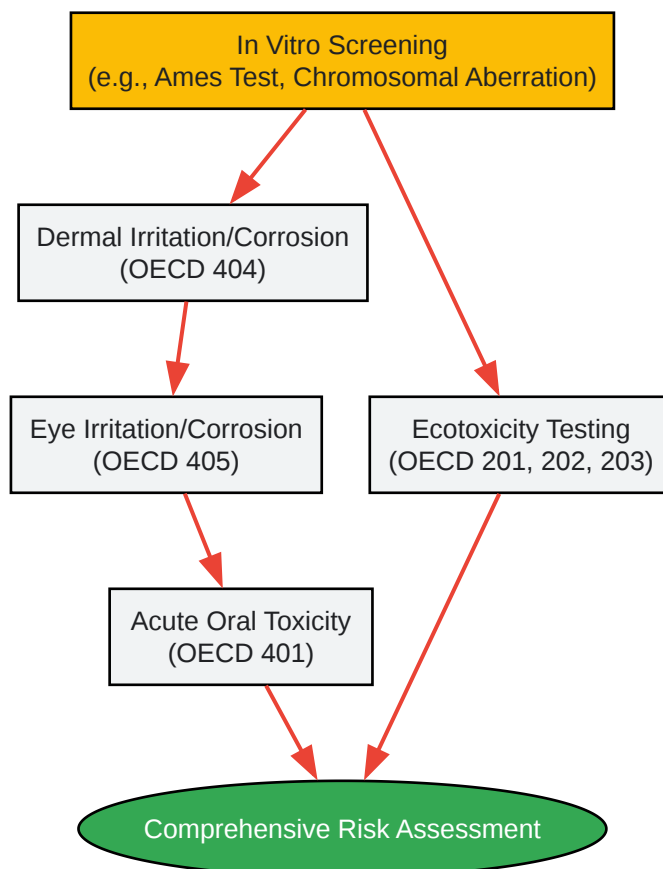


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General workflow for HPLC analysis of **4-Butylphenol-d5**.

Logical Relationship of Toxicity Testing

This diagram illustrates the tiered approach to assessing the potential toxicity of a chemical, starting with in vitro methods to reduce animal testing.



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Tiered approach for toxicity assessment.

This guide is intended to provide a comprehensive overview of the available health and safety data for **4-Butylphenol-d5**, primarily by referencing data from its non-deuterated analogue. Researchers should always consult the most current safety data sheets and institutional safety guidelines before handling this or any chemical substance.

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